

# An In-depth Technical Guide to Glutaric Anhydride: Chemical Properties and Structure

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## Compound of Interest

Compound Name: Glutaric anhydride

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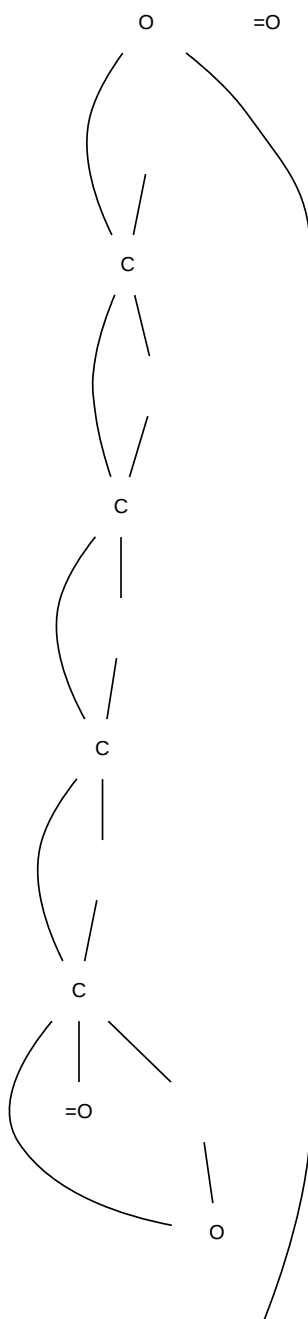
For Researchers, Scientists, and Drug Development Professionals

**Glutaric anhydride**, a cyclic dicarboxylic anhydride, serves as a versatile building block in organic synthesis.[1][2][3][4] Its utility spans the production of pharmaceuticals, polymers, resins, and corrosion inhibitors.[2][3][5][6] This technical guide provides a comprehensive overview of its chemical properties, structure, and key reactions, tailored for professionals in research and development.

## Chemical Structure and Identification

**Glutaric anhydride** is systematically named oxane-2,6-dione or pentanedioic anhydride.[7][8] It consists of a six-membered ring containing five carbon atoms and one oxygen atom, with two carbonyl groups at positions 2 and 6.[1][2] This structure is functionally related to glutaric acid.[2]

Below is a diagram representing the chemical structure of **glutaric anhydride**.



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Chemical structure of **glutaric anhydride**.

Table 1: Compound Identification

Identifier	Value
CAS Number	108-55-4[9][10][11]
EC Number	203-593-6[10][11][12]
Molecular Formula	C <sub>5</sub> H <sub>6</sub> O <sub>3</sub> [6][10][13]
Molecular Weight	114.10 g/mol [10][13]
InChI	1S/C5H6O3/c6-4-2-1-3-5(7)8-4/h1-3H2[12][14]
InChIKey	VANNPISTIUFMLH-UHFFFAOYSA-N[12][14] [15]
SMILES	O=C1CCCC(=O)O1[12][15]

| Synonyms | Pentanedioic anhydride, Dihydropyran-2,6-dione, Glutaric acid anhydride[7][8][12]  
[16] |

## Physical and Chemical Properties

**Glutaric anhydride** is a white to off-white crystalline solid or powder.[6][10] It is sensitive to moisture and will hydrolyze in the presence of water.[5][10][11]

Table 2: Physical Properties

Property	Value
Melting Point	50-57 °C[5][6][10][14]
Boiling Point	290-291 °C at 1013 hPa[5][6][9] 150 °C at 10 mmHg[2][10][12]
Density	1.24 g/cm <sup>3</sup> at 60 °C[9][14] 1.411 g/mL[5][10]
Flash Point	173-178 °C[5][6][14]
Autoignition Temperature	320 °C[9][14]

| Vapor Pressure | 0.05 hPa at 50 °C[14] |

Table 3: Solubility

Solvent	Solubility
Water	Hydrolyzes[10]
Ether	Soluble[5][17]
Dimethyl sulfoxide (DMSO)	Soluble[5]
Methanol	Soluble[5]
Ethanol	Soluble[17]
Chloroform	Soluble[10][17]
Ethyl Acetate	Soluble[2][10]
Benzene	Soluble[17]
Toluene	Soluble[17]
Acetone	Soluble[17]

| Tetrahydrofuran | Soluble[17] |

## Experimental Protocols: Synthesis

A common method for the synthesis of **glutaric anhydride** is the dehydration of glutaric acid. This can be achieved by heating glutaric acid, often in the presence of a dehydrating agent such as acetic anhydride.[17][18]

### Experimental Protocol: Synthesis of **Glutaric Anhydride** from Glutaric Acid

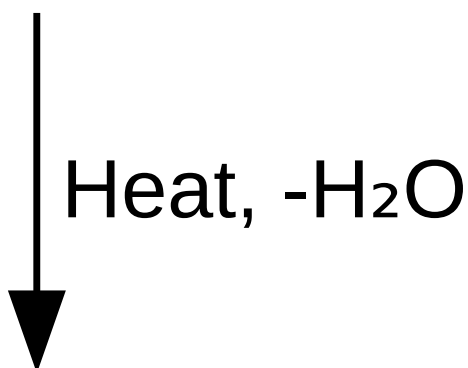
- Reactants: Glutaric acid and a dehydrating agent (e.g., acetic anhydride).
- Procedure: The dicarboxylic acid is mixed and heated with the dehydrating agent.[17] For instance, glutaric acid can be heated gently to induce dehydration and the formation of the cyclic anhydride.[18] In a more robust laboratory preparation, the residue of a reaction

mixture containing the diacid is treated with acetic anhydride and heated, for example, on a steam bath for one hour.<sup>[19]</sup>

- Work-up: After the reaction, the excess dehydrating agent is typically removed by distillation.<sup>[20]</sup> The crude product can then be purified by distillation under reduced pressure.<sup>[19][20]</sup>
- Purification: Recrystallization can be performed to obtain a purer product. For example, the anhydride can be dissolved in a hot solvent like ethyl acetate, followed by the addition of a less polar solvent such as hexane or petroleum ether to induce crystallization upon cooling.<sup>[20]</sup>

The following diagram illustrates the synthesis of **glutaric anhydride** from glutaric acid.

Glutaric Acid  
( $\text{HOOC}(\text{CH}_2)_3\text{COOH}$ )



Glutaric Anhydride  
( $\text{C}_5\text{H}_6\text{O}_3$ )

$\text{H}_2\text{O}$

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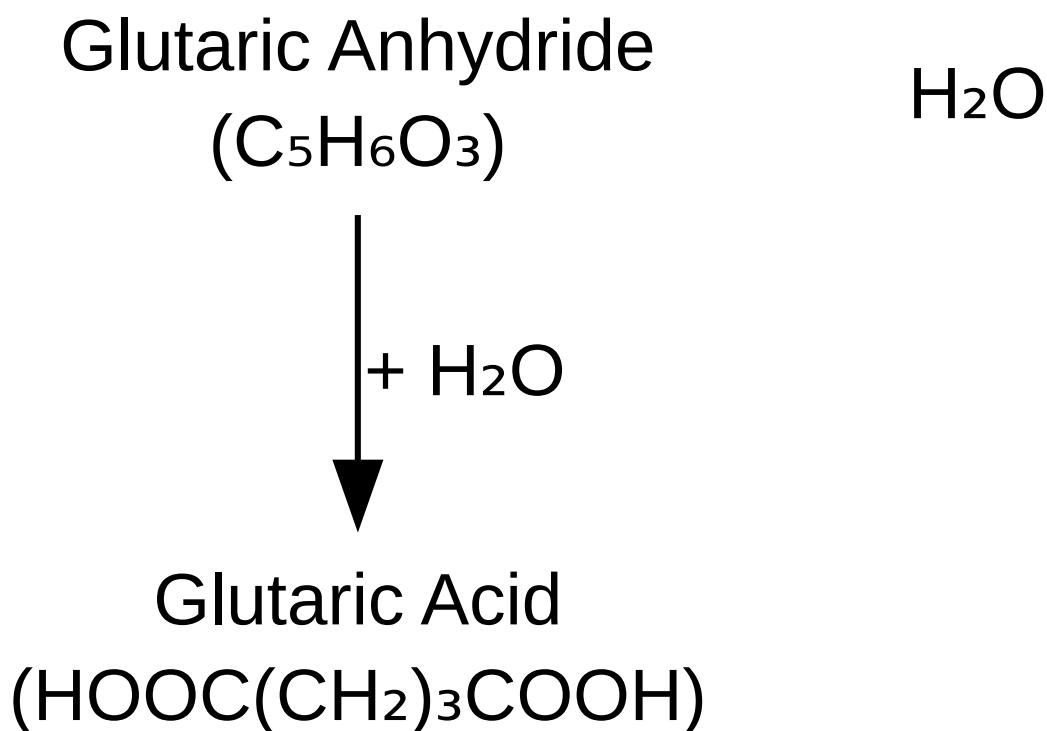
Synthesis of **glutaric anhydride** from glutaric acid.

## Reactivity and Chemical Behavior

As a cyclic anhydride, **glutaric anhydride** is a reactive electrophile, readily undergoing nucleophilic acyl substitution reactions.[1][18] The two carbonyl groups are highly electrophilic, making the carbonyl carbons susceptible to attack by nucleophiles.[1]

Hydrolysis: **Glutaric anhydride** is sensitive to moisture and readily hydrolyzes to form glutaric acid.[10][11][18] This is often an undesirable side reaction, and measures should be taken to work in anhydrous conditions when the anhydride is the desired reagent.[18]

The diagram below shows the hydrolysis of **glutaric anhydride**.



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Hydrolysis of **glutaric anhydride**.

Reactions with Other Nucleophiles:

- Alcohols: Reacts with alcohols to form esters.[18]
- Amines: Reacts with amines to yield amides.[1]
- Incompatible Materials: It is incompatible with strong oxidizing agents, acids, and bases.[21]

## Applications in Research and Development

The reactivity of **glutaric anhydride** makes it a valuable intermediate in various synthetic applications:

- Pharmaceuticals: It is used in the production of glutaric acid family pharmaceuticals.[2][5][6]
- Polymers: **Glutaric anhydride** is a monomer used in the manufacture of polymers, such as modified unsaturated linear (epoxy) polyesters.[2][5][6] It is also used as a crosslinking agent in polymer chemistry.[1]
- Other Applications: It serves as a raw material in the production of flavors, corrosion inhibitors, surfactants, and metal finishing compounds.[2][5][6]

## Safety and Handling

**Glutaric anhydride** is classified as harmful and an irritant.[6][16]

Table 4: Hazard Information

Hazard	Description
Acute Toxicity	Harmful if swallowed or in contact with skin.[9][22]
Skin Irritation	Causes skin irritation.[9][22]
Eye Damage	Causes serious eye damage or irritation.[9][22]

| Respiratory Irritation | Causes respiratory tract irritation.[6][16] |

Handling and Storage:



- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[6][9] In case of dust formation, use a dust mask.
- Handling: Use with adequate ventilation and avoid generating dust.[16] Wash hands thoroughly after handling.[9][16]
- Storage: Store in a cool, dry place in a tightly closed container.[16][21] It is moisture sensitive and should be protected from exposure to moist air or water.[5][10][21]

#### First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes and seek medical attention.[16]
- Skin Contact: Wash off immediately with plenty of soap and water.[9][21]
- Ingestion: If swallowed, call a poison center or doctor.[9] Do not induce vomiting unless directed by medical personnel.[16]
- Inhalation: Remove to fresh air.[16][21]

This guide provides a foundational understanding of **glutaric anhydride** for professionals engaged in chemical research and development. For more detailed information, consulting the referenced safety data sheets and scientific literature is recommended.

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